

# Quantifying Cell Proliferation with 3'-Deoxy-3'- $[^{18}\text{F}]$ fluorothymidine ( $[^{18}\text{F}]$ FLT)

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## Compound of Interest

Compound Name: 3'-Deoxy-3'-fluorothymidine

Cat. No.: B1224464

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## Application Note & Protocols

## For Researchers, Scientists, and Drug Development Professionals

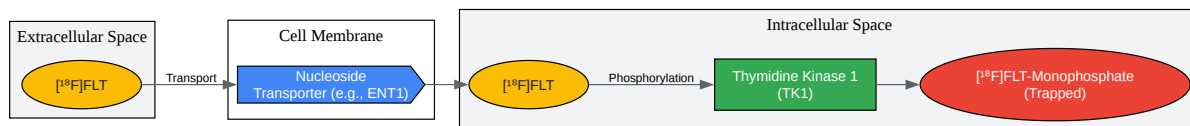
### Introduction

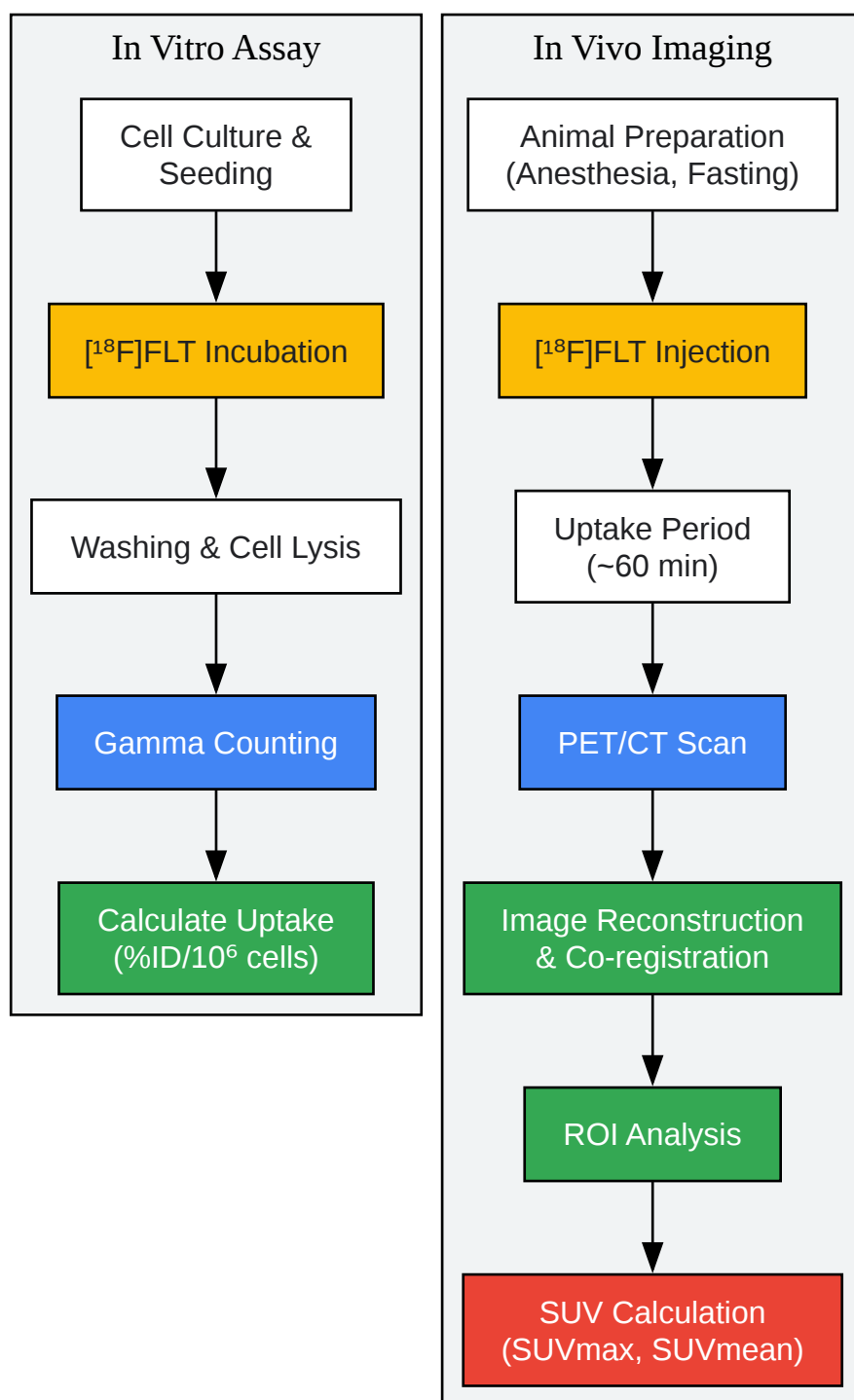
One of the fundamental characteristics of cancer is uncontrolled cell proliferation. The ability to quantitatively measure proliferation rates non-invasively is crucial for diagnosing and characterizing tumors, as well as for monitoring therapeutic response.  $[^{18}\text{F}]$ FLT (3'-deoxy-3'- $[^{18}\text{F}]$ fluorothymidine) is a radiolabeled thymidine analog that serves as a valuable positron emission tomography (PET) tracer for imaging cell proliferation in vivo. This application note provides detailed protocols for quantifying cell proliferation using  $[^{18}\text{F}]$ FLT in both in vitro and in vivo settings, along with data presentation guidelines and visualizations of key pathways and workflows.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Principle of the Method

$[^{18}\text{F}]$ FLT is transported into cells via nucleoside transporters. Inside the cell, it is phosphorylated by thymidine kinase 1 (TK1), an enzyme that is predominantly active during the S-phase of the cell cycle. The resulting  $[^{18}\text{F}]$ FLT-monophosphate is trapped within the cell and does not get incorporated into DNA. The accumulation of  $[^{18}\text{F}]$ FLT is therefore proportional to the activity of TK1, which in turn is a surrogate marker for cellular proliferation.  $[^{18}\text{F}]$ FLT PET imaging allows for the non-invasive, whole-body assessment of proliferating tissues.[\[3\]](#)[\[4\]](#)

## **[<sup>18</sup>F]FLT Signaling and Uptake Pathway**





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## References

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